

# A Comparative Analysis of **Morphos** and Other Organophosphate Defoliants for Cotton

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## Compound of Interest

Compound Name: **Morphos**

Cat. No.: **B029040**

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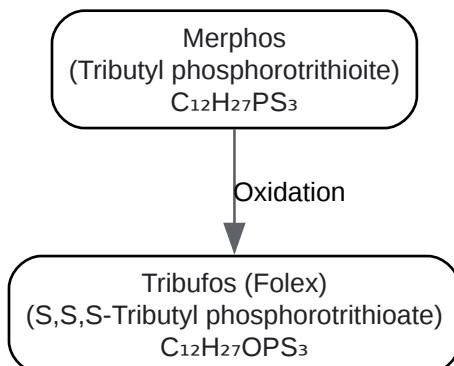
An objective guide for researchers and agricultural scientists on the efficacy and mechanisms of organophosphate defoliants, with a focus on **Morphos** and its relationship to Tribufos (Folex).

This guide provides a detailed comparison of **Morphos**, an organothiophosphate defoliant, with other chemical agents used for cotton defoliation. Due to the discontinued registration of **Morphos** in the United States and the European Union, this guide will focus on its closely related and more studied counterpart, Tribufos (marketed as Folex), which is the oxidized and active form of **Morphos**. The data presented herein is based on available scientific literature and provides a quantitative and methodological comparison of Tribufos with other commonly used, non-organophosphate defoliants, offering a clear perspective on its relative performance.

## Chemical Identity and Relationship between **Morphos** and Tribufos

**Morphos**, chemically known as tributyl phosphorotri thioite, is an organothiophosphorus compound that was historically used as a cotton defoliant.<sup>[1]</sup> Upon application and exposure to the environment, **Morphos** is oxidized to S,S,S-tributyl phosphorotri thioate, commonly known as Tribufos or DEF.<sup>[1]</sup> Tribufos is the active ingredient in the widely used defoliant Folex.<sup>[2]</sup> Given that Tribufos is the active form of **Morphos**, their defoliation efficacy and mode of action are considered to be functionally identical.

Below is a diagram illustrating the chemical structures of **Morphos** and Tribufos.



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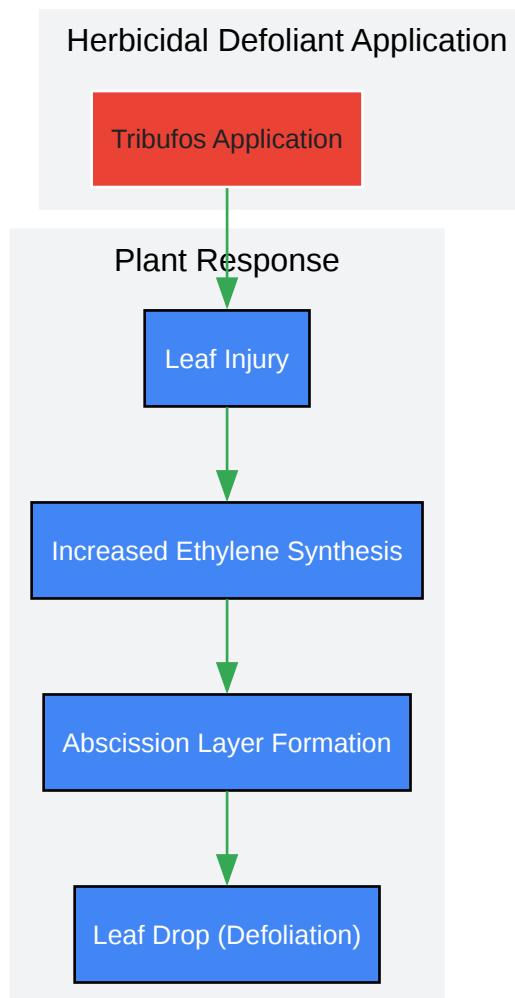
Chemical structures of **Merphos** and **Tribufos**.

## Mechanism of Action: Herbicidal Defoliants and Ethylene Production

Organophosphate defollients like Tribufos are classified as herbicidal defollients.<sup>[3]</sup> Their mode of action involves injuring the plant's leaves, which in turn stimulates the production of the plant hormone ethylene.<sup>[4]</sup> Ethylene plays a crucial role in promoting the formation of an abscission layer at the base of the leaf petiole, leading to leaf drop.<sup>[4]</sup> This is in contrast to hormonal defollients, which directly increase ethylene synthesis without causing initial injury.<sup>[3]</sup>

The following diagram illustrates the stress-induced ethylene biosynthesis pathway in cotton plants following the application of a herbicidal defoliant.

## Stress-Induced Ethylene Biosynthesis Pathway in Cotton Defoliation

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Pathway of herbicultural defoliant action.

## Comparative Efficacy Data

The following tables summarize quantitative data from field trials comparing the efficacy of Tribufos (Folex) with other non-organophosphate defoliants.

Table 1: Comparison of Defoliation Efficacy of Tribufos and Other Defoliants

| Treatment                       | Application Rate (per acre) | Defoliation (%) at 7 DAT | Defoliation (%) at 14 DAT | Defoliation (%) at 21 DAT |
|---------------------------------|-----------------------------|--------------------------|---------------------------|---------------------------|
| Tribufos (16 oz) + Ethepron     | 16 oz + Ethepron            | 77                       | -                         | -                         |
| Tribufos (12 oz) + Ethepron     | 12 oz + Ethepron            | 73                       | -                         | -                         |
| Tribufos (8 oz) + Ethepron      | 8 oz + Ethepron             | 67                       | -                         | -                         |
| Thidiazuron + Diuron + Ethepron | Varies                      | -                        | 89+                       | 88+                       |
| Non-treated Check               | -                           | -                        | -                         | -                         |

Data sourced from the 2011 University of Georgia Cotton Defoliant Evaluation Program.[\[5\]](#) DAT = Days After Treatment.

Table 2: Influence of Harvest-Aid Treatments on Defoliation and Desiccation

| Treatment           | Application Rate (per acre) | Defoliation (%) at 14 DAT | Desiccation (%) at 14 DAT |
|---------------------|-----------------------------|---------------------------|---------------------------|
| Folex (Tribufos)    | 1.5 pt                      | 80.3                      | 11.5                      |
| Dropp (Thidiazuron) | 0.2 lb                      | 75.8                      | 6.8                       |
| Folex + Dropp       | 0.75 pt + 0.1 lb            | 85.5                      | 9.0                       |
| Untreated           | -                           | 10.0                      | 3.8                       |

Data summarized from the National Cotton Council's Uniform Harvest Aid Performance and Fiber Quality Evaluation (1992-1995).[\[6\]](#)

## Experimental Protocols

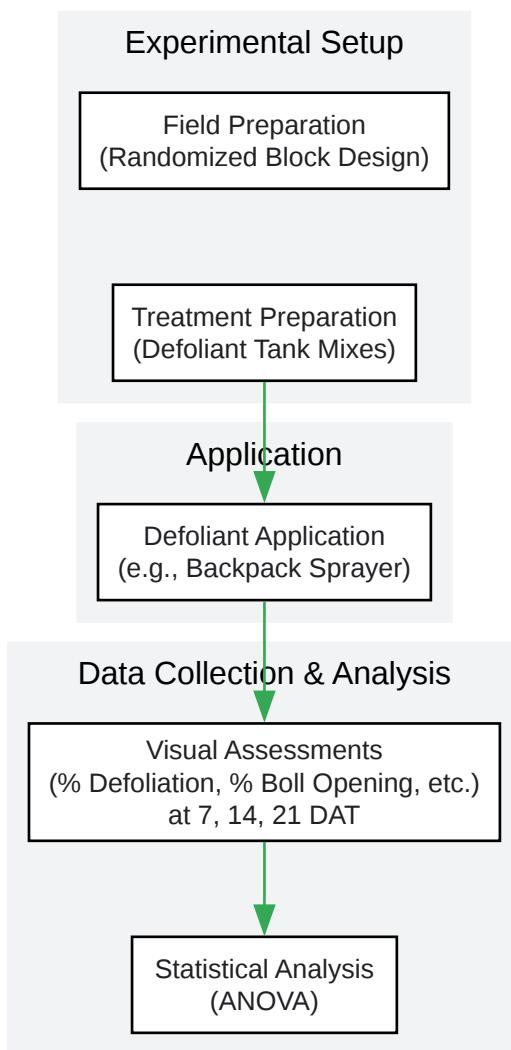
## 1. University of Georgia 2011 Cotton Defoliant Evaluation[5]

- Objective: To evaluate the performance of various cotton defoliant treatments under late-season conditions.
- Experimental Design: Randomized complete block design with four replications.
- Plot Size: 4 cotton rows, approximately 30 feet in length.
- Application: Defoliants were applied using a CO<sub>2</sub>-pressurized backpack sprayer equipped with DG 11002 VS flat fan nozzles, calibrated to deliver 15 gallons per acre (GPA) at 3 mph.
- Assessments: Visual assessments of percent open bolls, percent defoliation, percent desiccation, and percent regrowth were estimated at 7, 14, and 21 days after treatment (DAT).
- Data Analysis: Data were subjected to ANOVA using the PROC MIXED procedure of SAS, and means were separated with Fisher's Protected LSD at  $P \leq 0.10$ .

## 2. National Cotton Council Uniform Harvest Aid Performance and Fiber Quality Evaluation (1992-1995)[6]

- Objective: To evaluate the performance of standard defoliation treatments on a uniform basis across different locations.
- Experimental Design: Randomized complete block design with 4 replications.
- Application Timing: Initial application at approximately 60% open boll.
- Assessments: Standardized evaluation data on percent defoliation and percent desiccation were collected at 7 and 14 days after treatment (DAT).
- Data Analysis: ANOVA was computed for the parameters over years for each location, assuming that years were random and treatment effects were fixed.

The following diagram illustrates a general experimental workflow for evaluating cotton defoliant efficacy.



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Workflow for cotton defoliant efficacy trials.

## Conclusion

While direct comparative data for **Morphos** against other organophosphate defoliants is scarce due to its discontinued use, the available data for its active form, Tribufos (Folex), demonstrates its effectiveness as a standard herbicidal defoliant.<sup>[2]</sup> The field trial data indicates that Tribufos provides reliable defoliation, and its performance can be influenced by application rate and tank-mixing with other harvest aids.<sup>[5][6]</sup> For researchers and drug development professionals, understanding the herbicidal mode of action and the resultant stress-induced ethylene production is key to evaluating the performance of organophosphate defoliants and developing new, more effective harvest aid strategies. The provided

experimental protocols offer a foundational methodology for conducting future comparative studies in this area.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)